

Proper Disposal of 4-Ethylbenzophenone: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 4-Ethylbenzophenone

Cat. No.: B099735

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Essential Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

The proper disposal of **4-Ethylbenzophenone** is critical to ensure laboratory safety, protect the environment, and maintain regulatory compliance. This compound is recognized as a hazardous substance due to its potential for skin irritation and its toxicity to aquatic life with long-lasting effects.^{[1][2]} Adherence to established protocols for hazardous waste management is therefore mandatory. This guide provides a comprehensive overview of the necessary procedures for the safe handling and disposal of **4-Ethylbenzophenone** in a laboratory setting.

Key Data for Disposal of 4-Ethylbenzophenone

While specific quantitative disposal limits for **4-Ethylbenzophenone** are not uniformly established across all regulatory bodies, the following table summarizes essential data for its classification and management as hazardous waste. It is crucial to consult your institution's Environmental Health and Safety (EHS) department and local regulations for specific requirements.

Parameter	Value/Information	Source
Chemical Formula	C ₁₅ H ₁₄ O	[1]
CAS Number	18220-90-1	[1]
Hazard Class	Skin Irritant, Aquatic Hazard (long-term)	[1][2]
RCRA Hazardous Waste Characterization	Likely falls under "characteristic" wastes due to toxicity. A specific RCRA waste code is not explicitly assigned to 4-Ethylbenzophenone. However, based on its properties, it may be classified under a generic code for toxic organic compounds if it meets the toxicity characteristic leaching procedure (TCLP) criteria. The generator of the waste is responsible for this determination.[3][4][5][6]	EPA Regulations
CERCLA Reportable Quantity (RQ)	4-Ethylbenzophenone is not specifically listed with a reportable quantity in CERCLA's tables. For unlisted hazardous substances that exhibit hazardous characteristics (such as toxicity), the default RQ is 100 pounds (45.4 kg).[7][8] Any release of this quantity or more within a 24-hour period must be reported to the National Response Center.	[7]
Container Compatibility	High-density polyethylene (HDPE), glass, or other	General Laboratory Safety Guidelines

chemically resistant containers are recommended. Avoid using containers that may be degraded by aromatic ketones.

Disposal Method

Incineration by a licensed hazardous waste disposal facility is the preferred method. Landfill disposal is highly restricted for untreated hazardous organic waste.^[9]

EPA Regulations

Detailed Disposal Protocol

The following step-by-step protocol outlines the proper procedure for the disposal of **4-Ethylbenzophenone** from a laboratory setting. This protocol is based on general principles of hazardous waste management and should be adapted to comply with institutional and local regulations.

1. Waste Identification and Characterization:

- All waste containing **4-Ethylbenzophenone** must be classified as hazardous waste.
- This includes pure, unused **4-Ethylbenzophenone**, reaction mixtures, contaminated labware (e.g., gloves, weighing paper, pipette tips), and solutions.

2. Personal Protective Equipment (PPE):

- Before handling waste, ensure appropriate PPE is worn, including:
- Chemical-resistant gloves (e.g., nitrile).
- Safety goggles or a face shield.
- A laboratory coat.

3. Waste Segregation and Collection:

- Collect **4-Ethylbenzophenone** waste in a dedicated, properly labeled hazardous waste container.
- Do not mix with incompatible waste streams. Aromatic ketones should not be mixed with strong oxidizing agents or strong bases.

- Solid waste (e.g., contaminated gloves, paper towels) should be collected separately from liquid waste.

4. Container Selection and Labeling:

- Use a container made of a compatible material, such as amber glass or high-density polyethylene (HDPE), with a tightly sealing lid.
- The container must be clearly labeled with:
 - The words "Hazardous Waste."
 - The full chemical name: "**4-Ethylbenzophenone**."
 - The concentration or percentage of **4-Ethylbenzophenone** in the waste.
 - The accumulation start date (the date the first drop of waste was added).
 - The hazard characteristics (e.g., "Toxic," "Irritant").

5. Waste Storage:

- Store the waste container in a designated satellite accumulation area (SAA) within the laboratory.
- The SAA should be at or near the point of generation and under the control of the operator of the process generating the waste.
- Ensure secondary containment is in place to capture any potential leaks or spills.
- Keep the waste container closed at all times except when adding waste.

6. Arranging for Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to schedule a pickup.
- Provide them with accurate information about the waste composition and volume.
- Do not exceed the storage time limits for hazardous waste as defined by your institution and local regulations.

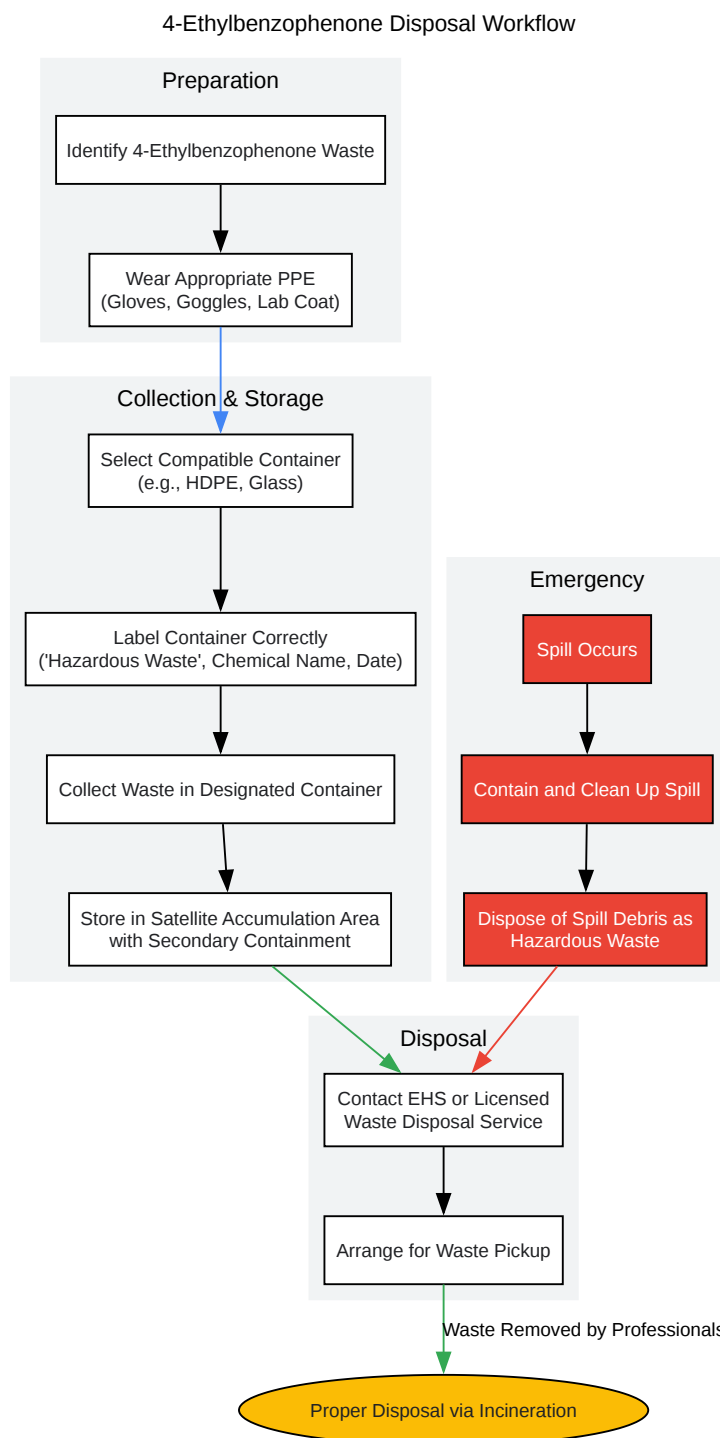
7. Spill and Emergency Procedures:

- In the event of a spill, immediately alert personnel in the area.
- Wearing appropriate PPE, contain the spill using an absorbent material suitable for organic compounds.
- Collect the contaminated absorbent material and place it in a sealed, labeled hazardous waste container.
- Clean the spill area thoroughly.

- For large spills, evacuate the area and contact your institution's emergency response team.

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **4-Ethylbenzophenone**.



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